

# What is the chemical structure of Mobam

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## Compound of Interest

Compound Name: *Mobam*

Cat. No.: *B345770*

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An In-depth Technical Guide to **Mobam**

For Researchers, Scientists, and Drug Development Professionals

## Chemical Structure and Properties

**Mobam**, an insecticide, is chemically identified as benzo[b]thiophen-4-yl methylcarbamate.[1][2][3] It is a carbamate ester, a class of organic compounds derived from carbamic acid. The structural and chemical properties of **Mobam** are summarized below.

## Chemical Identifiers

A comprehensive list of chemical identifiers for **Mobam** is provided in Table 1. These identifiers are crucial for unambiguous identification of the compound in literature and databases.

Identifier	Value
IUPAC Name	benzo[b]thiophen-4-yl methylcarbamate[1][2][3]
Chemical Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>2</sub> S[1][2][3][4]
SMILES	CNC(=O)Oc1cccc2sccc12[2][4]
InChI	InChI=1S/C10H9NO2S/c1-11-10(12)13-8-3-2-4-9-7(8)5-6-14-9/h2-6H,1H3,(H,11,12)[1][2][3]
InChIKey	BOTUVXISJHKZKJ-UHFFFAOYSA-N[1][2]
CAS Number	1079-33-0
Synonyms	MCA-600, MOS-708, OMS-708, Mobam phenol, ENT-27041[1][2]

## Physicochemical Properties

A summary of the key physicochemical properties of **Mobam** is presented in Table 2.

Property	Value
Molecular Weight	207.25 g/mol [1]
Exact Mass	207.0354 u[1]
Appearance	Solid powder[1]
Solubility	Soluble in DMSO[1]

## Biological Activity

**Mobam** is recognized as a cholinesterase inhibitor.[3][5] Its mechanism of action involves the inhibition of acetylcholinesterase (AChE), an enzyme critical for the breakdown of the neurotransmitter acetylcholine. By inhibiting AChE, **Mobam** leads to an accumulation of acetylcholine at the synapses, resulting in neurotoxic effects in target organisms.[3]

Carbamates like **Mobam** reversibly carbamoylate the active site of cholinesterases, forming an unstable complex.[3]

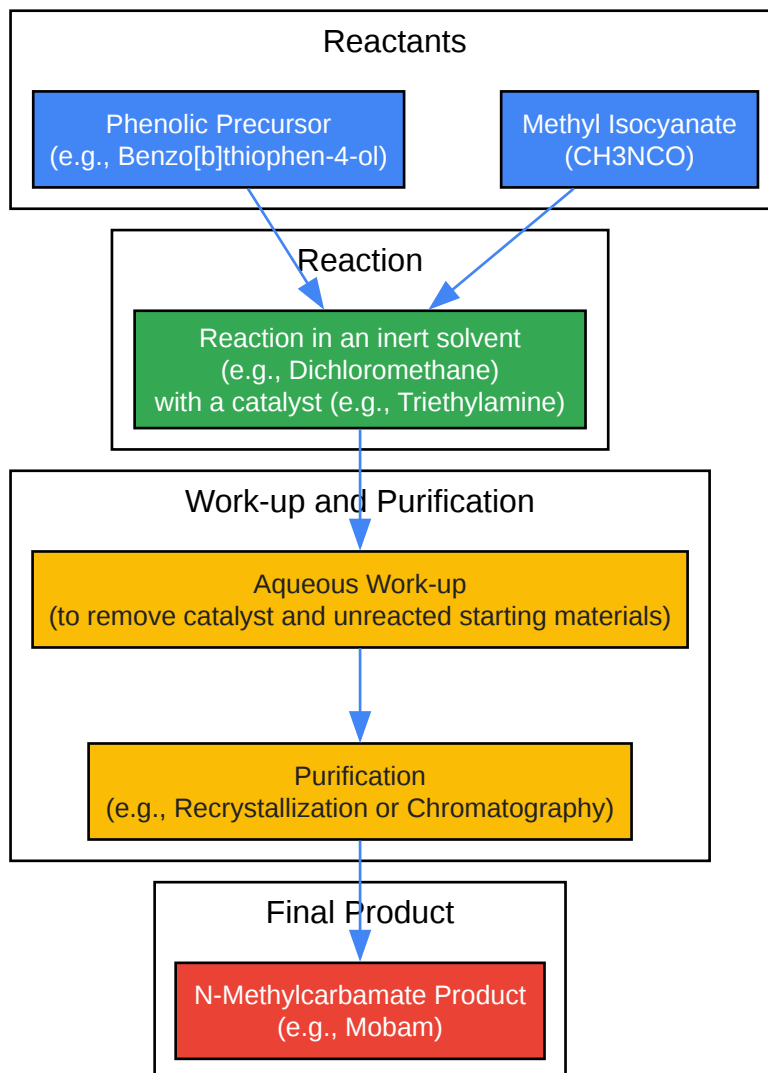
## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Mobam** are essential for its study and application. While specific, detailed protocols are not readily available in the provided search results, a general outline for the synthesis of carbamate insecticides can be described.

## General Synthesis of Carbamate Insecticides

A common method for synthesizing N-methylcarbamates involves the reaction of a phenol with methyl isocyanate. The logical workflow for such a synthesis is depicted in the following diagram.

## General Synthesis of N-Methylcarbamate Insecticides

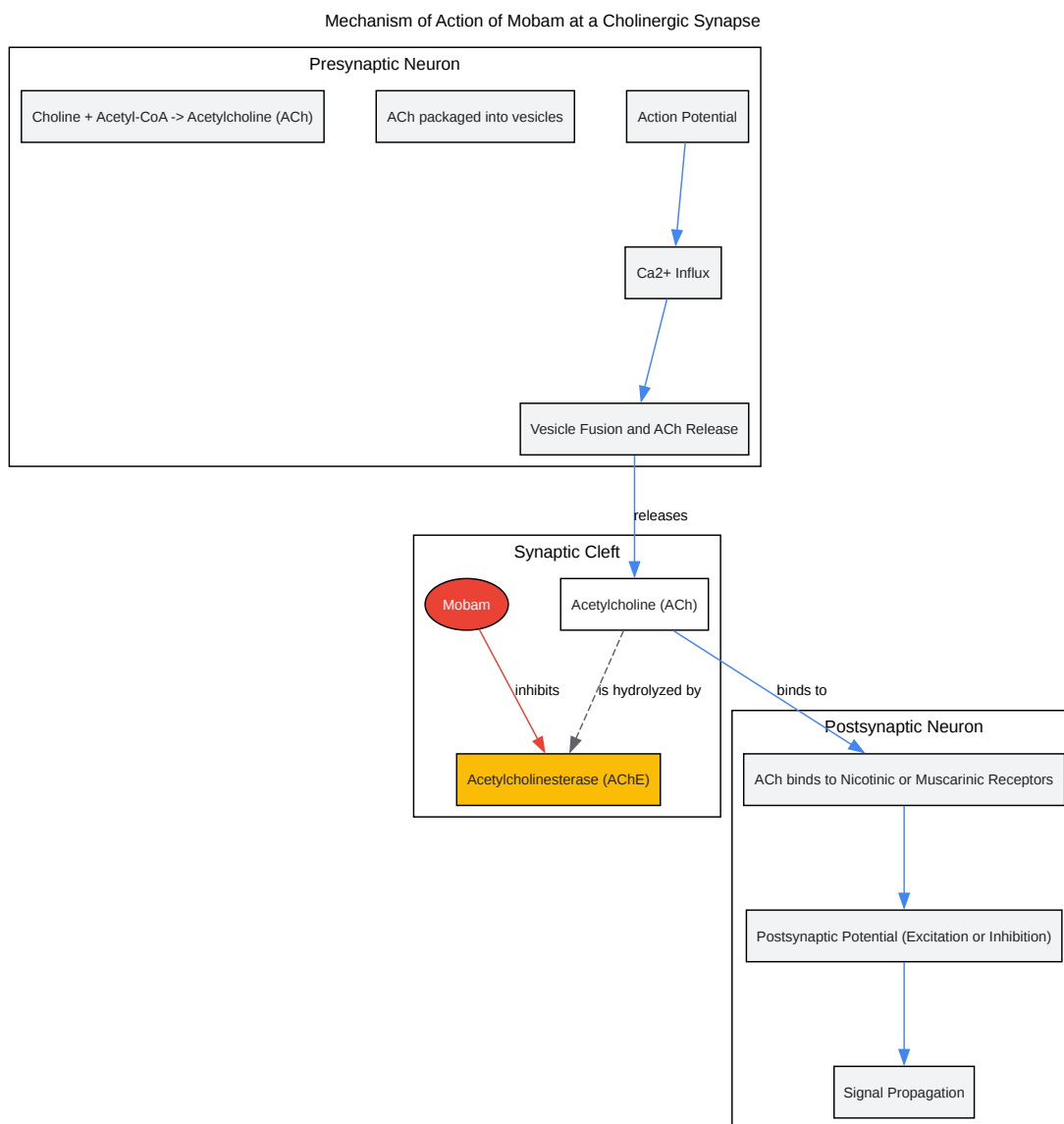


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Caption: A generalized workflow for the synthesis of N-methylcarbamate insecticides like **Mobam**.

## Signaling Pathways

As a cholinesterase inhibitor, **Mobam**'s primary effect is on cholinergic signaling. The disruption of this pathway is central to its insecticidal activity. The following diagram illustrates the impact of **Mobam** on a cholinergic synapse.



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Caption: **Mobam** inhibits acetylcholinesterase (AChE) in the synaptic cleft, leading to an accumulation of acetylcholine and continuous stimulation of postsynaptic receptors.

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